

Application Notes: Isatoribine in High-Throughput Screening for Immunomodulators

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Compound of Interest

Compound Name: *Isatoribine*

Cat. No.: *B057017*

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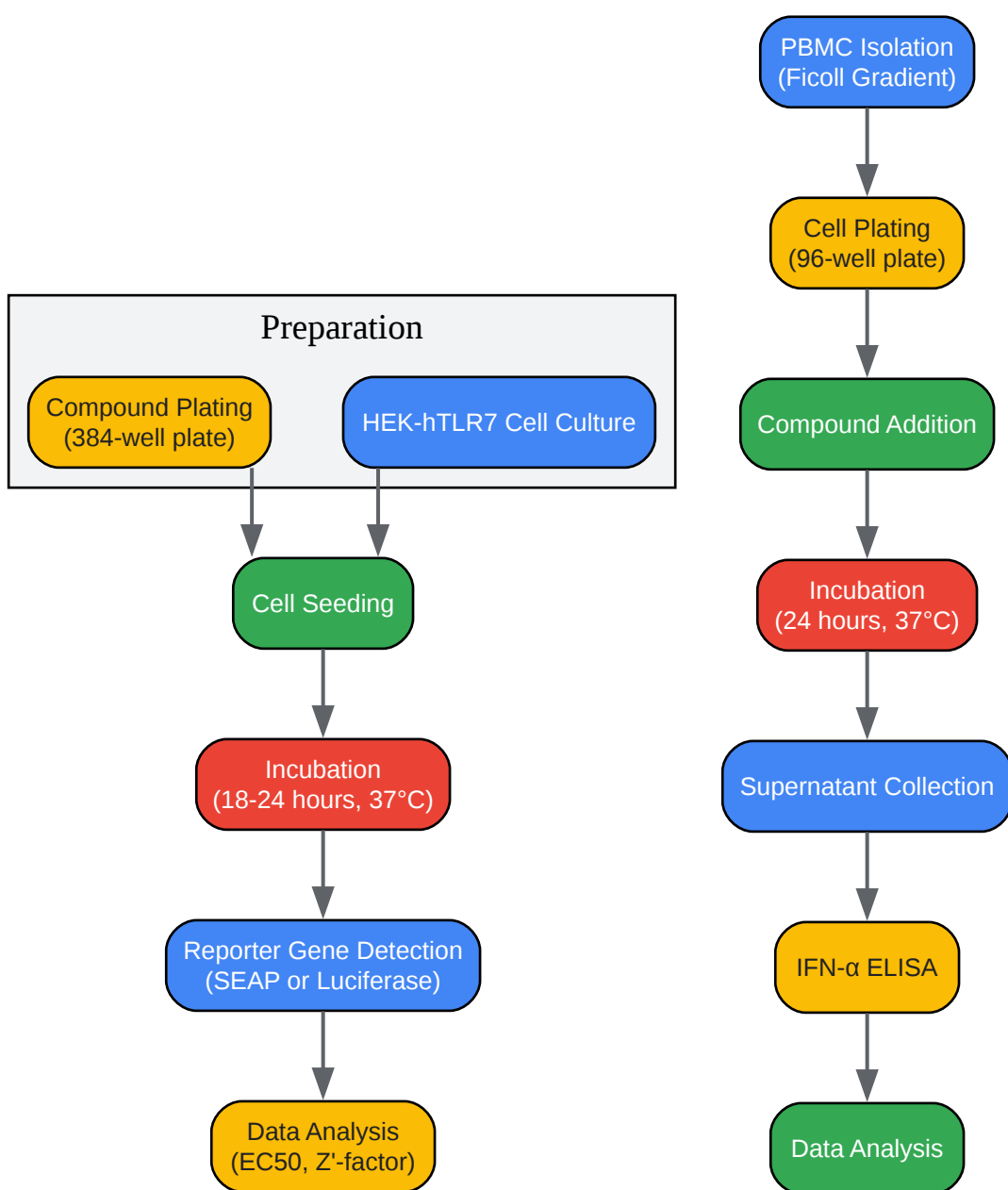
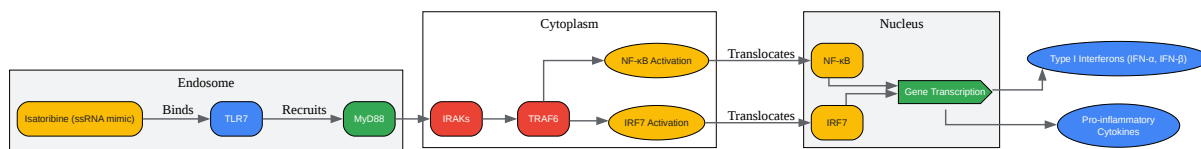
Introduction

Isatoribine is a potent and selective agonist of Toll-like receptor 7 (TLR7), a key pattern recognition receptor of the innate immune system.[1] Activation of TLR7 in immune cells, such as plasmacytoid dendritic cells (pDCs) and B cells, triggers a signaling cascade that leads to the production of type I interferons (IFN- α/β) and other pro-inflammatory cytokines and chemokines. This robust immune response makes TLR7 an attractive target for the development of novel immunomodulators for various therapeutic areas, including viral infections and oncology. High-throughput screening (HTS) plays a crucial role in identifying new chemical entities that can modulate the TLR7 pathway. **Isatoribine** serves as an essential tool in these screens, acting as a reference agonist to validate assay performance and quantify the activity of test compounds.

These application notes provide detailed protocols for two primary HTS assays for the identification and characterization of TLR7-targeting immunomodulators: a cell-based reporter gene assay and a more physiologically relevant cytokine release assay using human peripheral blood mononuclear cells (PBMCs).

Mechanism of Action: Isatoribine and TLR7 Signaling

Isatoribine, a guanosine analog, binds to the endosomal TLR7, mimicking the binding of its natural ligands, single-stranded RNA (ssRNA). This binding event induces a conformational change in the receptor, leading to its dimerization and the recruitment of the adaptor protein MyD88. The formation of the Myddosome complex initiates a downstream signaling cascade involving IRAK kinases and TRAF6, ultimately leading to the activation of the transcription factors NF- κ B and IRF7. Nuclear translocation of these factors drives the expression of genes encoding type I interferons and other inflammatory cytokines.



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References

- 1. Isatoribine, an agonist of TLR7, reduces plasma virus concentration in chronic hepatitis C infection - PubMed [pubmed.ncbi.nlm.nih.gov]
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